

safe handling and disposal of 1-methylazepan-4-one Hydrochloride

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Compound of Interest

Compound Name:	1-methylazepan-4-one Hydrochloride
Cat. No.:	B025934

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Technical Support Center: 1-Methylazepan-4-one Hydrochloride

This guide provides essential safety information, handling protocols, and disposal procedures for **1-methylazepan-4-one Hydrochloride** (CAS No: 19869-42-2). It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-methylazepan-4-one Hydrochloride**?

A1: **1-methylazepan-4-one Hydrochloride** is considered a hazardous substance. Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure personal safety, the following PPE should be worn at all times when handling **1-methylazepan-4-one Hydrochloride**:

- Engineering Controls: Use only in a chemical fume hood.
- Hand Protection: Chemical-resistant gloves are required.
- Eye/Face Protection: Safety goggles are necessary to protect against splashes.
- Body Protection: A laboratory coat or other protective clothing should be worn.

Q3: What are the proper storage conditions for **1-methylazepan-4-one Hydrochloride**?

A3: Proper storage is crucial to maintain the stability and integrity of the compound. It should be stored under the following conditions:

- Temperature: Refrigerate between 2-8°C.
- Atmosphere: Store under an inert atmosphere.
- Container: Keep in a tightly closed vessel.

Q4: What should I do in case of accidental exposure (e.g., skin contact, inhalation)?

A4: In the event of accidental exposure, follow these first-aid measures immediately:

- Inhalation: Move the individual to fresh air. If symptoms persist or in severe cases, seek immediate medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Wash out the mouth with copious amounts of water for at least 15 minutes and seek immediate medical attention.

Q5: Are there any known chemical incompatibilities with **1-methylazepan-4-one Hydrochloride**?

A5: Yes, avoid contact with oxidizing agents, as they may cause a reaction. Also, be mindful of conditions to avoid, such as heat, flames, and sparks.

Troubleshooting Guide

Problem: The compound has changed color or appearance during storage.

- Possible Cause: This could indicate degradation or contamination. The compound should be a colorless to light yellow solid.[\[2\]](#) Improper storage, such as exposure to light, air, or incompatible materials, can lead to chemical changes.
- Solution: Do not use the compound. Dispose of it according to the recommended disposal protocol. Review your storage procedures to ensure they align with the requirements (refrigerated, inert atmosphere, tightly sealed container).

Problem: I am observing poor solubility in my chosen solvent.

- Possible Cause: While the hydrochloride salt form generally enhances water solubility, the choice of solvent is critical.[\[2\]](#) The concentration and temperature of the solvent can also affect solubility.
- Solution:
 - Verify the appropriate solvent for your experimental needs from a reliable source or through small-scale solubility tests.
 - Gentle warming or sonication may aid dissolution, but be cautious of potential degradation if the compound is heat-sensitive.
 - Ensure the compound is of high purity, as impurities can affect solubility.

Quantitative Data Summary

Property	Value	Source
CAS Number	19869-42-2	[3] [4]
Molecular Formula	C ₇ H ₁₄ ClNO	[1] [4]
Molecular Weight	163.65 g/mol	[4] [5]
Physical Form	Solid	
Storage Temperature	2-8°C (Refrigerated)	

Experimental Protocol: Preparation of a Stock Solution

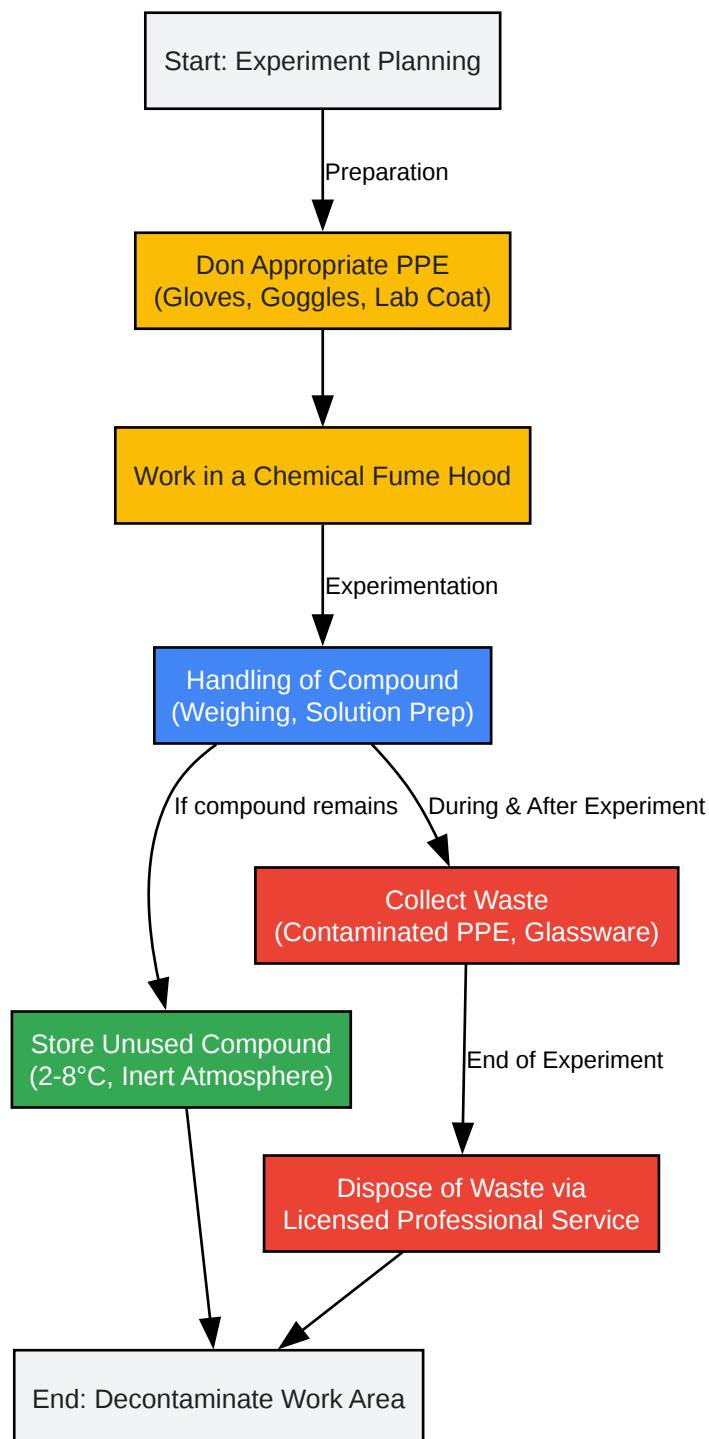
This protocol outlines the steps for safely preparing a stock solution of **1-methylazepan-4-one Hydrochloride**.

1. Pre-Experiment Preparations: a. Ensure you are wearing all required PPE: lab coat, safety goggles, and chemical-resistant gloves. b. Perform all operations within a certified chemical fume hood. c. Have a calibrated balance, appropriate glassware, and the chosen solvent ready. d. Prepare a waste container for contaminated materials.
2. Weighing the Compound: a. Tare a clean, dry weighing vessel on the analytical balance. b. Carefully transfer the required amount of **1-methylazepan-4-one Hydrochloride** to the weighing vessel using a clean spatula. c. Record the exact weight.
3. Dissolution: a. Place the desired volume of the appropriate solvent into a volumetric flask. b. Carefully transfer the weighed compound into the volumetric flask. c. Rinse the weighing vessel with a small amount of the solvent and add the rinsing to the volumetric flask to ensure a complete transfer. d. Stopper the flask and gently swirl to dissolve the compound. A magnetic stirrer can be used for larger volumes. e. Once fully dissolved, add the solvent to the calibration mark.
4. Storage and Labeling: a. Transfer the solution to a clearly labeled storage bottle. b. The label should include the compound name, concentration, solvent, date of preparation, and your initials. c. Store the solution under the recommended conditions (e.g., refrigerated).

5. Post-Procedure Cleanup: a. Decontaminate all glassware and equipment used. b. Dispose of any contaminated disposables (e.g., weighing paper, gloves) in the designated hazardous waste container. c. Clean the work area within the fume hood. d. Wash your hands thoroughly after completing the procedure.

Workflow and Diagrams

Safe Handling and Disposal Workflow



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Caption: Logical workflow for safe handling and disposal.

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